

Best practices for storing and handling MM 419447

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Compound of Interest

Compound Name: MM 419447

Cat. No.: B13924654

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Technical Support Center: MM 419447

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **MM 419447**, the active metabolite of Linaclotide.

Frequently Asked Questions (FAQs)

Q1: What is **MM 419447**?

MM 419447 is the principal and active metabolite of Linaclotide, a therapeutic peptide used for the treatment of irritable bowel syndrome with constipation (IBS-C) and chronic idiopathic constipation.[1][2][3] It is a potent guanylate cyclase-C (GC-C) agonist.[1][2] Linaclotide is converted to **MM 419447** in the small intestine through the cleavage of the C-terminal tyrosine.[4]

Q2: What is the mechanism of action of **MM 419447**?

MM 419447, like Linaclotide, binds to and activates guanylate cyclase-C receptors on the luminal surface of the intestinal epithelium.[5] This activation leads to an increase in intracellular cyclic guanosine monophosphate (cGMP), which in turn stimulates the secretion of chloride and bicarbonate into the intestinal lumen. This increased fluid secretion helps to accelerate intestinal transit.[5][6]

Q3: What are the primary research applications for **MM 419447**?

MM 419447 is primarily used in research to study the pharmacology and mechanism of action of Linaclotide and its effects on the gastrointestinal tract.^{[1][2]} It is a key tool for investigating the GC-C signaling pathway and its role in intestinal fluid secretion and visceral pain.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low or no biological activity observed in vitro.	Improper storage leading to degradation.	Verify that the compound has been stored at -20°C in a dry, dark environment.[1] For long-term storage, refer to the Certificate of Analysis.
Incorrect solvent or poor solubility.	MM 419447 is soluble in DMSO.[2] For higher solubility, warming the tube at 37°C and using an ultrasonic bath for a short period may help.[2]	
Inaccurate concentration determination.	Ensure accurate weighing and dilution of the compound. Given its high molecular weight, precision is crucial.	
Inconsistent results between experiments.	Variability in experimental conditions.	Standardize all experimental parameters, including cell line passages, incubation times, and reagent concentrations.
Degradation of stock solutions.	Prepare fresh stock solutions regularly. Stock solutions can be stored at -20°C for several months, but repeated freeze-thaw cycles should be avoided.[2]	
Difficulty dissolving the compound.	Compound has precipitated out of solution.	Gently warm the solution to 37°C and sonicate as described for initial solubilization.[2]

Storage and Handling

Proper storage and handling are critical to maintain the integrity and activity of **MM 419447**.

Storage Conditions

Parameter	Recommendation	Source
Temperature	-20°C for long-term storage.	[1][2]
Light	Store in a dark place.	[1]
Moisture	Keep in a dry environment, away from moisture.	[1][2]
Shelf Life	At least 12 months if stored properly. Refer to the Certificate of Analysis for specific lot information.	[1]

Handling Procedures

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, lab coat, and eye protection, when handling **MM 419447**.[\[7\]](#)
- Ventilation: Handle in a well-ventilated area to avoid inhalation of any dust or aerosols.[\[7\]](#)
- Weighing: When weighing the solid compound, take care to avoid generating dust.
- Solution Preparation: To prepare a stock solution, dissolve **MM 419447** in DMSO.[\[2\]](#) For challenging solutes, gentle warming to 37°C and sonication can be employed.[\[2\]](#)
- Disposal: Dispose of unused material and waste in accordance with local, state, and federal regulations.

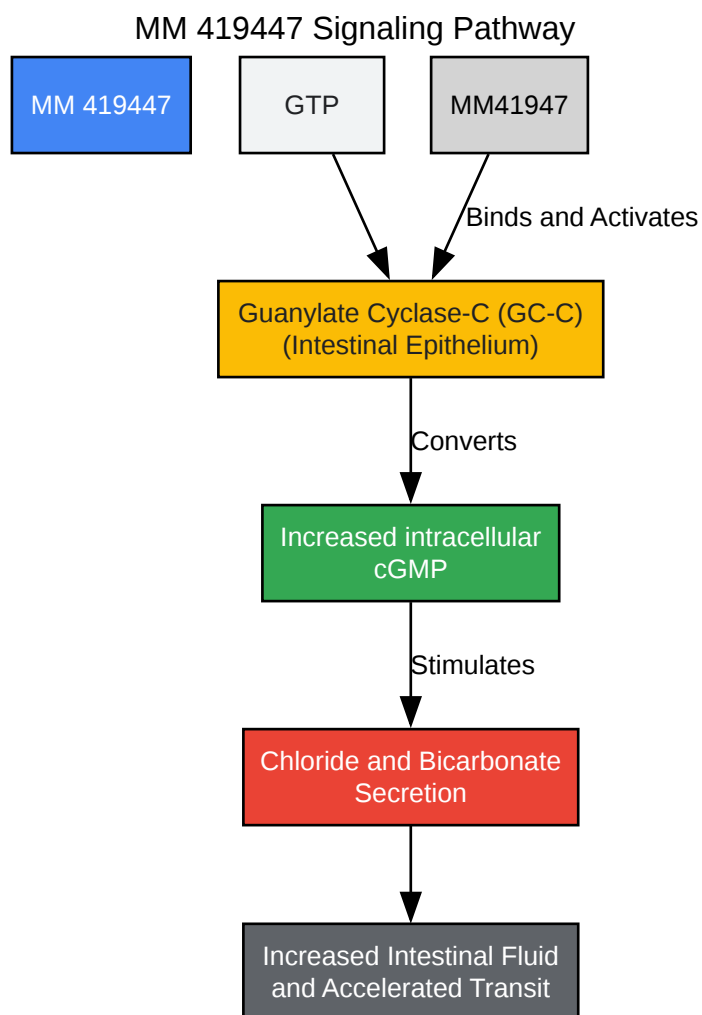
Experimental Protocols

In Vitro Cell-Based Assay for GC-C Agonist Activity

This protocol outlines a general procedure to assess the activity of **MM 419447** by measuring cGMP accumulation in T84 cells, a human colon carcinoma cell line that endogenously expresses GC-C.

- Cell Culture: Culture T84 cells in an appropriate medium (e.g., DMEM/F-12) supplemented with fetal bovine serum and antibiotics at 37°C in a humidified atmosphere with 5% CO₂.
- Cell Plating: Seed T84 cells into 24-well plates and grow to confluence.
- Preparation of **MM 419447**: Prepare a stock solution of **MM 419447** in DMSO. Serially dilute the stock solution in a suitable assay buffer to achieve the desired final concentrations.
- Assay: a. Wash the confluent T84 cells with a pre-warmed assay buffer. b. Add the different concentrations of **MM 419447** to the wells. Include a vehicle control (DMSO) and a positive control (e.g., Linaclotide). c. Incubate the plate at 37°C for a specified time (e.g., 30 minutes). d. Terminate the reaction by aspirating the medium and lysing the cells with a lysis buffer provided in a cGMP assay kit.
- cGMP Measurement: Quantify the intracellular cGMP levels using a commercially available cGMP enzyme immunoassay (EIA) kit, following the manufacturer's instructions.
- Data Analysis: Plot the cGMP concentration against the log of the **MM 419447** concentration to generate a dose-response curve and determine the EC₅₀ value.

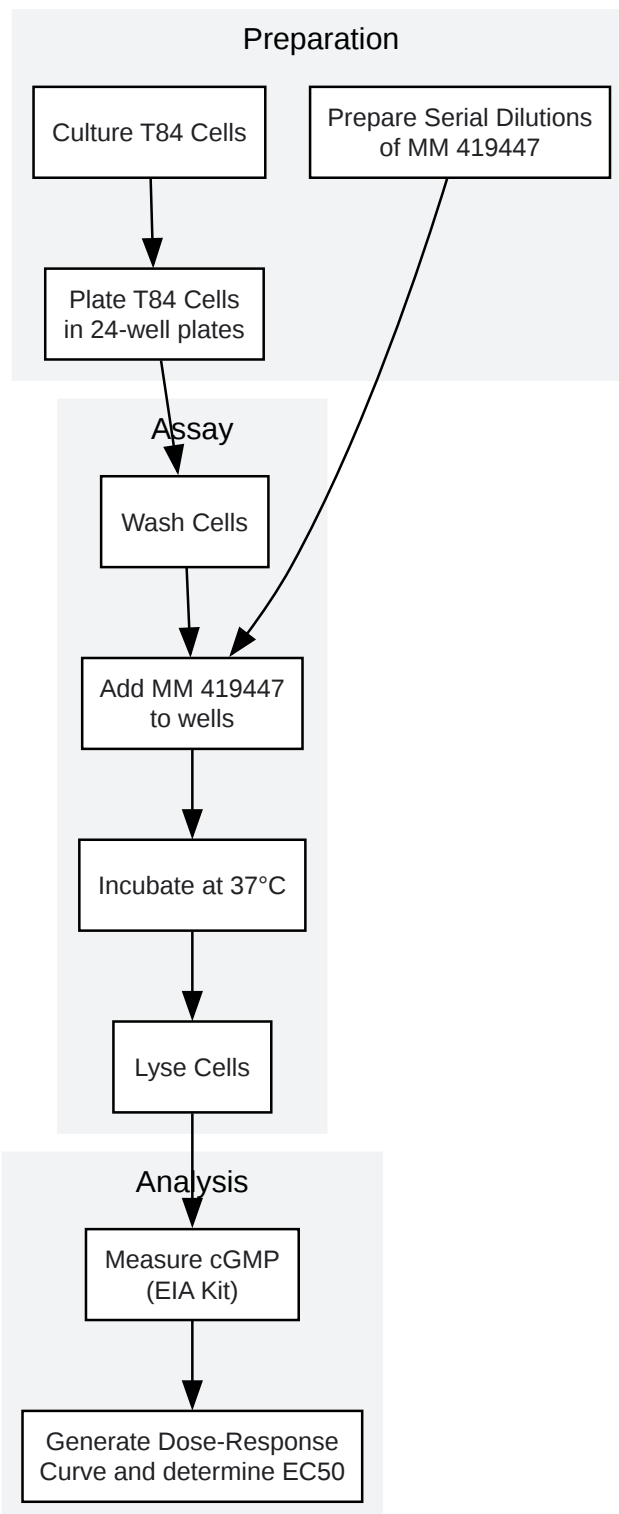
Visualizations



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Caption: Signaling pathway of **MM 419447** in intestinal epithelial cells.

In Vitro GC-C Agonist Activity Assay Workflow



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Caption: Workflow for an in vitro assay to measure **MM 419447** activity.

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